

Essential Safety and Handling Guidance for Clesacostat

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Compound of Interest

Compound Name: Clesacostat

Cat. No.: B8194134

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Disclaimer: No specific Safety Data Sheet (SDS) for **Clesacostat** was identified in the public domain. The following guidance is based on general best practices for handling potent pharmaceutical compounds and investigational drugs in a laboratory setting. Researchers must consult their institution's safety office and the compound supplier for specific handling protocols.

Clesacostat is an investigational small molecule inhibitor of acetyl-CoA carboxylase (ACC), being developed for the treatment of non-alcoholic steatohepatitis (NASH).^{[1][2][3]} As with any investigational compound, it is crucial to handle **Clesacostat** with a high degree of caution to minimize exposure and ensure personnel safety.

Personal Protective Equipment (PPE)

The following table summarizes the recommended personal protective equipment for handling **Clesacostat**, based on general guidelines for potent compounds.

PPE Category	Item	Specifications & Use Case
Hand Protection	Double Nitrile Gloves	Wear two pairs of powder-free nitrile gloves that comply with EN374 or ASTM D6978 standards. The outer glove should be worn over the gown cuff and changed immediately upon contamination or every 30-60 minutes of continuous use.
Body Protection	Disposable Gown	A disposable, low-lint, solid-front gown with long sleeves and tight-fitting cuffs (e.g., made of polyethylene-coated polypropylene) is recommended to prevent skin contact.
Eye Protection	Safety Glasses with Side Shields or Goggles	Use chemical splash goggles or safety glasses with side shields to protect against splashes and airborne particles.
Face Protection	Face Shield	A face shield should be worn in addition to goggles when there is a significant risk of splashing.

Respiratory Protection	NIOSH-Approved Respirator	For procedures that may generate aerosols or dust (e.g., weighing, preparing solutions), a NIOSH-approved respirator (e.g., N95 or higher) is recommended. Work should be performed in a certified chemical fume hood or ventilated enclosure.
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Operational and Disposal Plans

Engineering Controls:

- Ventilation: All work involving solid or neat **Clesacostat** should be conducted in a certified chemical fume hood, biological safety cabinet, or other approved ventilated enclosure.
- Designated Area: Establish a designated area for handling **Clesacostat**, clearly marked with warning signs. Access should be restricted to authorized personnel.

Handling Procedures:

- Preparation: Before handling, ensure all necessary PPE is available and in good condition. Prepare the work area by covering surfaces with absorbent, disposable bench paper.
- Weighing: Weigh solid **Clesacostat** in a ventilated enclosure. Use a dedicated set of utensils (spatulas, weigh boats).
- Solution Preparation: When preparing solutions, add the solvent to the solid compound slowly to avoid splashing.
- Decontamination: After each use, decontaminate the work area and any non-disposable equipment. A suitable decontamination solution should be identified based on the compound's properties (consult your safety office).
- Spill Management: A spill kit appropriate for potent compounds should be readily available. In the event of a spill, evacuate the immediate area, notify personnel, and follow established

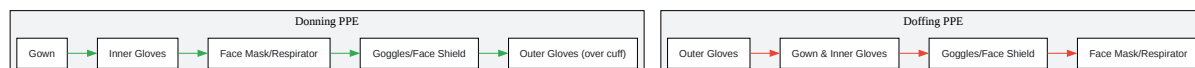
institutional procedures for spill cleanup.

Disposal Plan:

- **Waste Segregation:** All disposable items contaminated with **Clesacostat**, including gloves, gowns, bench paper, and consumables, must be collected in a dedicated, clearly labeled hazardous waste container.
- **Waste Disposal:** Dispose of **Clesacostat** waste through your institution's hazardous waste management program, following all local, state, and federal regulations. Do not dispose of **Clesacostat** down the drain or in regular trash.

Experimental Workflow: Personal Protective Equipment (PPE) Protocol

The following diagram illustrates the standard procedure for donning and doffing PPE when handling a potent compound like **Clesacostat**.



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Caption: Standard sequence for donning and doffing Personal Protective Equipment.

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References

- 1. Pfizer Granted FDA Fast Track Designation for Ervogastat/Clesacostat Combination for the Treatment of Non-Alcoholic Steatohepatitis (NASH) | Pfizer [pfizer.com]
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